

Essential Safety and Operational Guide for Handling Pinosylvin Monomethyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pinosylvin monomethyl ether*

Cat. No.: B192123

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Pinosylvin monomethyl ether**, including detailed operational and disposal plans to foster a secure research environment.

Hazard Identification and Safety Summary

Pinosylvin monomethyl ether is a chemical that requires careful handling due to its potential health and environmental hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2] Additionally, it is toxic to aquatic life with long-lasting effects.[1][3][4] Adherence to proper safety protocols is crucial to minimize risks.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute toxicity, oral	वार्निंग	Warning	H302: Harmful if swallowed[1][3][4]
Skin irritation	वार्निंग	Warning	H315: Causes skin irritation[1][2]
Eye irritation	वार्निंग	Warning	H319: Causes serious eye irritation[1][2][3][4]
Specific target organ toxicity — single exposure (respiratory system)	वार्निंग	Warning	H335: May cause respiratory irritation[1][2]
Hazardous to the aquatic environment, long-term hazard	पर्यावार्णिक खतरे	Warning	H411: Toxic to aquatic life with long lasting effects[1][3][4]

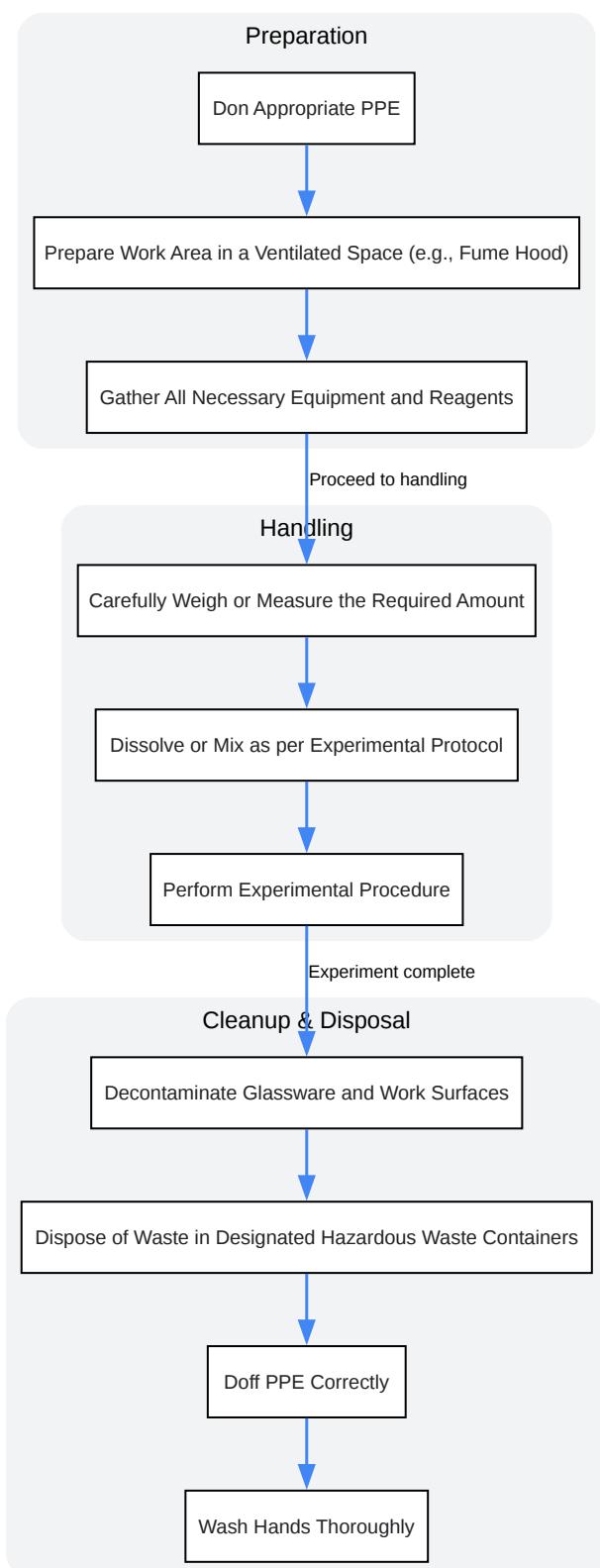
Personal Protective Equipment (PPE)

When handling **Pinosylvin monomethyl ether**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. [1] [5] Always inspect gloves for integrity before use and replace them regularly. [6]
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	In situations with a potential for splashing, a face shield should be worn in addition to goggles. [5] [7]
Skin and Body Protection	Laboratory coat or impermeable gown	A long-sleeved lab coat is the minimum requirement. For tasks with a higher risk of exposure, an impermeable gown that closes in the back should be used. [8]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use a respirator if working outside a chemical fume hood or if there is a risk of inhaling dust or aerosols. [4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Pinosylvin monomethyl ether** is essential for laboratory safety. The following workflow outlines the key steps from preparation to waste disposal.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pinosylvin mono methyl ether, 100 mg, CAS No. 35302-70-6 | Stilbene & Stilbenoids | Secondary plant substances | Natural Products | Biochemicals - Product Expansion | Campaign | Carl ROTH - International [carlroth.com]
- 2. ピノシリビン モノメチル エーテル phyproof® Reference Substance | Sigma-Aldrich [sigmaaldrich.com]
- 3. Pinosylvin monomethyl ether | C15H14O2 | CID 5281719 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. biosynth.com [biosynth.com]
- 5. americanchemistry.com [americanchemistry.com]
- 6. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 7. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 8. publications.ashp.org [publications.ashp.org]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Pinosylvin Monomethyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b192123#personal-protective-equipment-for-handling-pinosylvin-monomethyl-ether>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com